

Moxidectin vs ivermectin environmental toxicity

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Compound Focus: Moxidectin

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Comparative Environmental Toxicity at a Glance

Aspect	Ivermectin	Moxidectin	Key Findings
General Toxicity (Dung Beetles)	6x more toxic than moxidectin [1]	Less toxic than ivermectin [1]	IVM's LC50 (lethal concentration for 50% of population) is significantly lower than MOX's for multiple species [2] [1].
Sub-Lethal Effects (Insects)	Causes lethargy, paralysis, molting issues, and necrosis in insects [3] [1]	Similar mode of action, but effects are less severe at comparable doses [1]	Both drugs inhibit antennal response (olfaction) in dung beetles, a critical sub-lethal effect [1].
Plant Toxicity	Causes yellowing, tissue death, and reduced growth in sensitive native plants; promotes weed growth [3]	Reduces above-ground biomass and leaf area in grassland plants [4]	Ivermectin can shift plant community balance by stressing native species while weeds thrive [3].
Environmental Persistence	Excreted in dung; residues persist in soil	More lipophilic, leading to a longer mean residence time in animal	Moxidectin's longer persistence may partially

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	from fertilized slurry [5] [6]	tissues and environment [7] [1]	offset its lower initial toxicity [1].

Detailed Experimental Data and Methodologies

The conclusions in the table are drawn from specific experimental protocols. Here is a detailed look at the key studies and their methods.

Toxicity to Dung Beetles and Flies

Multiple studies have quantitatively compared the toxicity of these drugs to insects crucial for dung decomposition.

- **Study on Adult Dung Beetles (*Scarabaeus cicatricosus*) [1]:**
 - **Objective:** To compare sub-lethal and pre-lethal effects of ivermectin and **moxidectin**.
 - **Methodology:** Adult beetles were fed dung spiked with known concentrations of either drug.
 - **Sub-lethal Effect: Electroantennography (EAG)** was used to measure the inhibition of the antennal response to odorants (Me3N and NH3) after drug ingestion. This tests the damage to the nervous system and sensory perception.
 - **Pre-lethal Effect:** The time until the onset of **ataxia** (loss of muscle control) was recorded and related to the ingested dose.
 - **Key Metrics:** The study calculated the **IC50** (concentration that inhibits 50% of antennal response) and **pLC50** (dose that causes paralysis in 50% of individuals).
 - **Result:** Ivermectin was **six times more toxic** than **moxidectin** in both the EAG tests (IC50) and the ataxia induction (pLC50).
- **Study on 11 Species of Dung Flies [2]:**
 - **Objective:** To determine the lethal toxicity (LC50) of both drugs across multiple fly species.
 - **Methodology:** Fly larvae were reared in cattle dung spiked with a range of concentrations of ivermectin or **moxidectin**. Mortality was assessed, and LC50 values were calculated using probit analysis.
 - **Result:** **Moxidectin's** LC50 was consistently and significantly higher (by approximately an order of magnitude) than ivermectin's across all 11 species, confirming that **moxidectin** is less

toxic. Sepsid flies were found to be the most sensitive group [2].

Effects on Plants

The impact on plants differs from that on insects, as plants are not the primary target organisms, but they can be affected through soil contamination.

- **Study on Native Prairie Plants (Environmental Remediation Class) [3]:**
 - **Objective:** To observe the effects of ivermectin on native plants.
 - **Methodology:** Native prairie plants were exposed to three levels of ivermectin: a realistic fecal dosage, a high dosage, and a control. Plant health was monitored for symptoms like yellowing, tissue death, and reduced growth.
 - **Result:** At high doses, plants died quickly. At realistic doses, sensitive species like upright prairie coneflower showed immediate stress, while weedy species like lamb's quarters were unaffected or even thrived, potentially shifting the ecosystem balance [3].
- **Study on Grassland Plants with Moxidectin [4]:**
 - **Objective:** To investigate **moxidectin's** effect on plant growth and the role of plant competition.
 - **Methodology:** Four grassland species were grown in pots with soil treated with **moxidectin** (0.1, 1, and 5 $\mu\text{g g}^{-1}$). In half the pots, a dominant grass competitor was added.
 - **Result:** At 5 $\mu\text{g g}^{-1}$, **moxidectin** reduced above-ground biomass and intact leaf area while increasing specific leaf area. These effects were often more pronounced when there was no plant competition, suggesting anthelmintic residues can negatively affect plant recruitment, especially in open soil patches [4].

Environmental Persistence and Residues

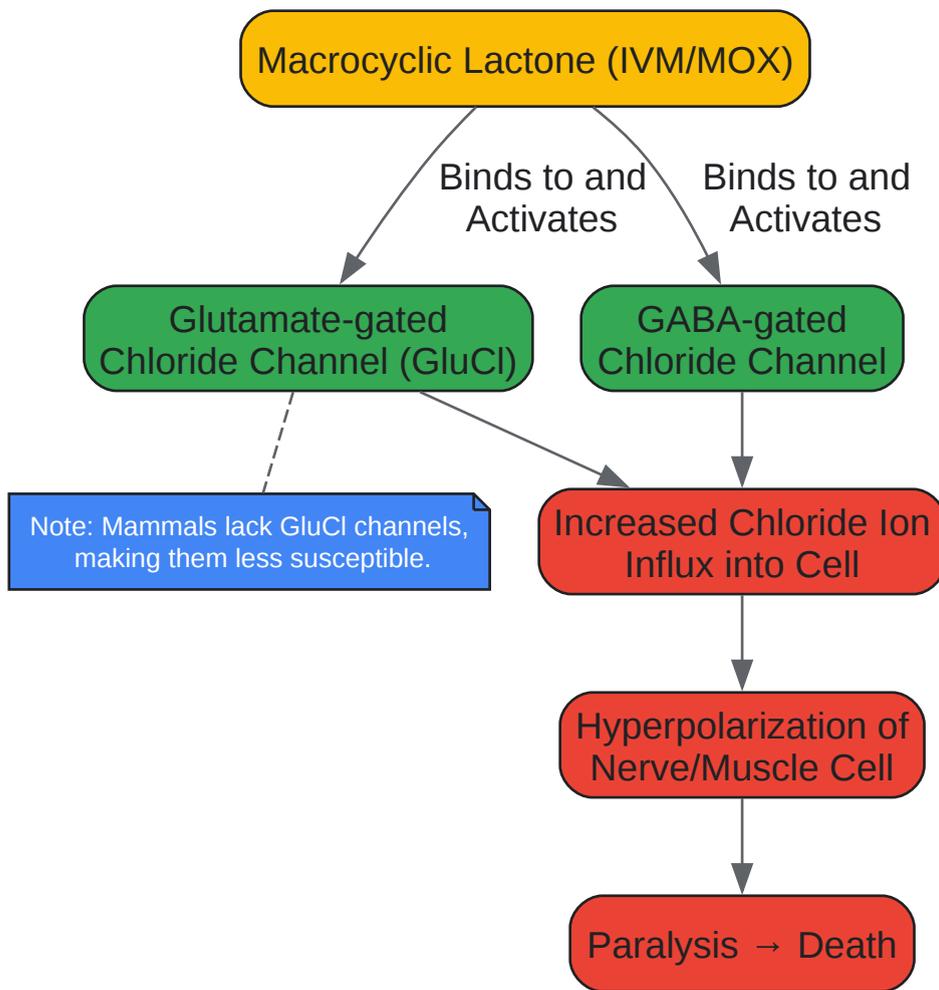
The behavior of these drugs in the environment is a critical part of their risk assessment.

- **Residue Study in Swine Farms [5] [6]:**
 - **Objective:** To track ivermectin residues from treated sows to the environment.
 - **Methodology:** Faecal, slurry, and soil samples were collected from farms using ivermectin. Drug concentrations were analyzed via liquid chromatography-tandem mass spectrometry (LC-MS/MS).

- **Result:** Ivermectin residues were detected in soil fertilized with farm slurry, with concentrations sometimes exceeding ecotoxicological thresholds for non-target species. The excretion route (oral vs. injection) significantly influenced the concentration and timing of residues in faeces [5] [6].
- **Pharmacokinetic Study in Dairy Sheep [7]:**
 - **Objective:** To compare the excretion patterns of ivermectin and **moxidectin** in milk.
 - **Methodology:** Sheep were administered either drug subcutaneously or orally. Milk and plasma concentrations were measured over time using HPLC.
 - **Result: Moxidectin** was excreted in milk at higher concentrations and for a longer duration (detected up to 35 days post-treatment) compared to ivermectin. This is attributed to **moxidectin**'s higher lipophilicity [7].

Mechanism of Action

Both ivermectin and **moxidectin** belong to the macrocyclic lactone family and share a similar mode of action, which explains their toxicity to non-target insects [1].



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This shared mechanism is why both drugs cause neurological symptoms like lethargy and paralysis in insects [3] [1]. The difference in toxicity is likely due to their specific chemical structures and pharmacokinetics, with **moxidectin**'s lack of a disaccharide group being a key differentiator [1].

Overall Conclusion

For researchers and environmental assessors, the choice between these two parasiticides involves a trade-off:

- **Ivermectin** presents a **higher immediate toxicity** to a broad range of non-target dung beetles and flies.
- **Moxidectin**, while less toxic initially, poses a **greater long-term exposure risk** due to its higher lipophilicity and persistence in the environment.

The "safer" option from an ecotoxicological standpoint is context-dependent and requires weighing the severity of acute toxicity against the potential for chronic environmental accumulation.

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